

impact of hygroscopic DMSO on TCS 1102 solubility

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Compound of Interest

Compound Name: TCS 1102

Cat. No.: B1682611

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Technical Support Center: TCS 1102

Welcome to the Technical Support Center for **TCS 1102**. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and answer frequently asked questions regarding the handling and solubility of **TCS 1102**, with a particular focus on the impact of using hygroscopic dimethyl sulfoxide (DMSO) as a solvent.

Frequently Asked Questions (FAQs)

Q1: My **TCS 1102** is not dissolving properly in DMSO, or it precipitated out of solution. What could be the cause?

A1: The most common reason for **TCS 1102** solubility issues in DMSO is the presence of water. DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere. [1][2] Even small amounts of absorbed water can significantly decrease the solubility of **TCS 1102**, leading to incomplete dissolution or precipitation. One supplier explicitly warns that hygroscopic DMSO can have a significant impact on the product's solubility.[3] It is also possible that repeated freeze-thaw cycles of the DMSO stock can contribute to compound precipitation.[4]

Q2: What is the recommended procedure for dissolving **TCS 1102** in DMSO?

A2: To ensure optimal dissolution and prevent precipitation, it is crucial to use anhydrous or low-water content DMSO. Always use a fresh, unopened bottle of anhydrous DMSO or a properly stored and sealed bottle. For a detailed step-by-step guide, please refer to the "Experimental Protocols" section below.

Q3: What are the reported solubility concentrations for **TCS 1102** in DMSO?

A3: Various suppliers report high solubility for **TCS 1102** in DMSO. However, the exact concentration can vary. For a summary of reported solubility data, please see Table 1.

Q4: Can I use other solvents to dissolve **TCS 1102**?

A4: Yes, **TCS 1102** is also reported to be soluble in ethanol.^[5] Cayman Chemical reports solubility in DMF and a DMF:PBS (pH 7.2) mixture, as well as ethanol. The choice of solvent will depend on your specific experimental requirements.

Q5: What should I do if I observe precipitation after diluting my **TCS 1102** DMSO stock in an aqueous buffer?

A5: This phenomenon, often called "solvent shock," can occur when a concentrated DMSO stock is rapidly diluted into an aqueous solution where the compound is less soluble. To mitigate this, you can try a stepwise dilution, add the DMSO stock to the aqueous solution while vortexing, or gently warm the solution. If precipitation persists, the final concentration in the aqueous buffer may be too high.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
TCS 1102 powder does not fully dissolve in DMSO.	1. Water contamination in DMSO. 2. Insufficient mixing.	1. Use a new, sealed bottle of anhydrous DMSO. 2. Vortex the solution for several minutes. If needed, brief sonication or gentle warming (to 37°C) can aid dissolution.
Previously clear TCS 1102 solution in DMSO now shows precipitation.	1. Water absorption from the air over time. 2. Repeated freeze-thaw cycles.	1. Prepare fresh stock solutions and use them promptly. Store stock solutions in small aliquots to minimize freeze-thaw cycles. 2. Attempt to redissolve by gentle warming and vortexing.
Precipitation occurs immediately upon dilution of DMSO stock into aqueous media.	1. Final concentration exceeds aqueous solubility. 2. "Solvent shock" due to rapid dilution.	1. Lower the final working concentration of TCS 1102. 2. Add the DMSO stock dropwise to the aqueous buffer while vigorously stirring. Prepare the working solution immediately before use.

Data Presentation

Table 1: Reported Solubility of **TCS 1102**

Solvent	Concentration	Source
DMSO	Soluble to 100 mM	R&D Systems
DMSO	≥ 100 mg/mL (212.50 mM)	MedchemExpress
DMSO	47.06 mg/mL (100 mM)	Tocris Bioscience
DMSO	14 mg/mL	Cayman Chemical
DMSO	2 mg/mL	Sigma-Aldrich
Ethanol	Soluble to 100 mM	R&D Systems
Ethanol	47.06 mg/mL (100 mM)	Tocris Bioscience
Ethanol	10 mg/mL	Cayman Chemical

Experimental Protocols

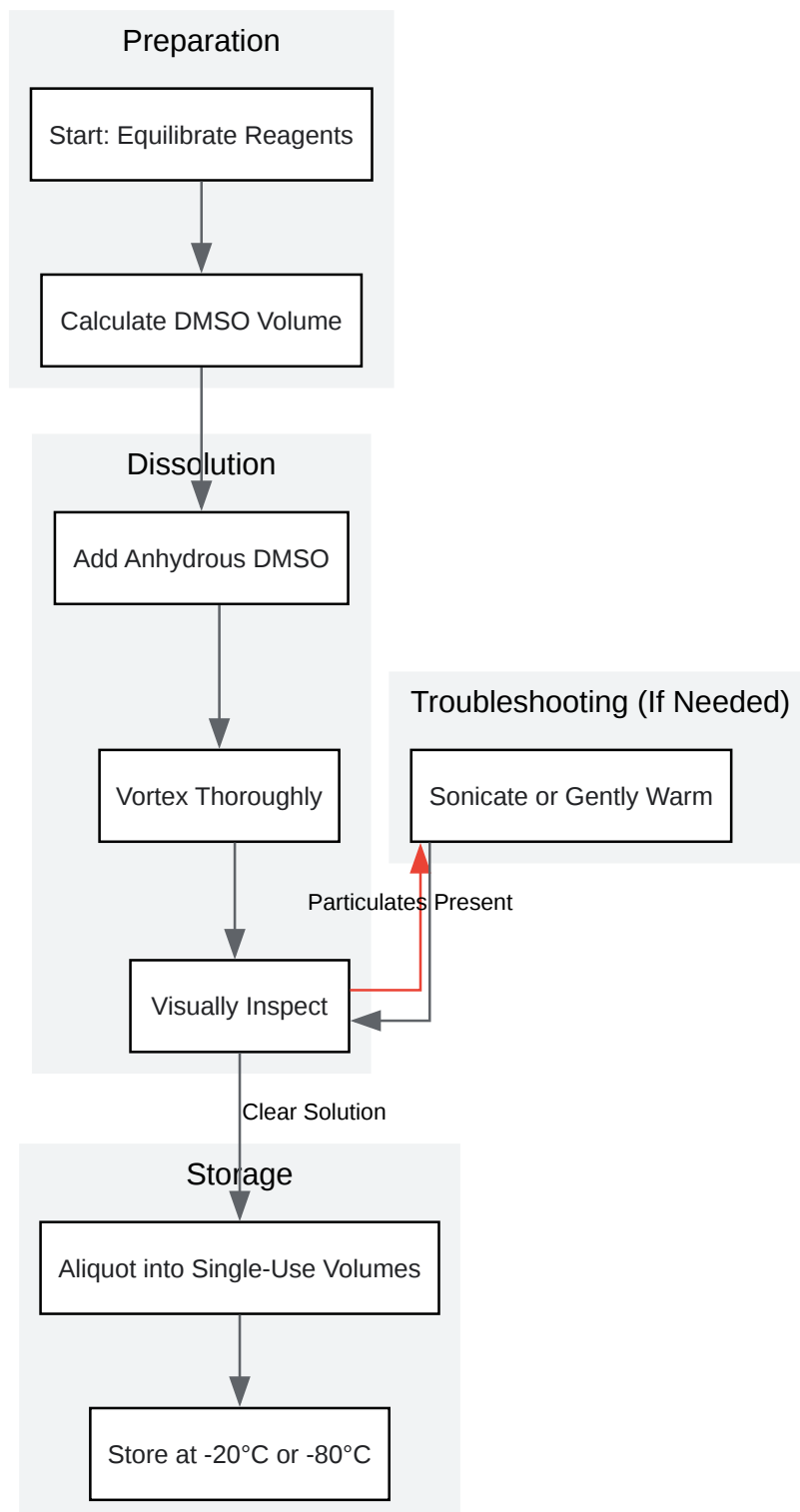
Protocol for Preparing a Concentrated Stock Solution of **TCS 1102** in Anhydrous DMSO

- Materials:
 - TCS 1102** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO), unopened or properly stored
 - Sterile microcentrifuge tubes or vials
 - Vortex mixer
 - (Optional) Sonicator water bath or heating block
- Procedure:
 - Equilibrate the **TCS 1102** vial and the anhydrous DMSO to room temperature before opening to minimize moisture condensation.
 - Calculate the required volume of DMSO to achieve the desired stock concentration (e.g., 10 mM or 100 mM).

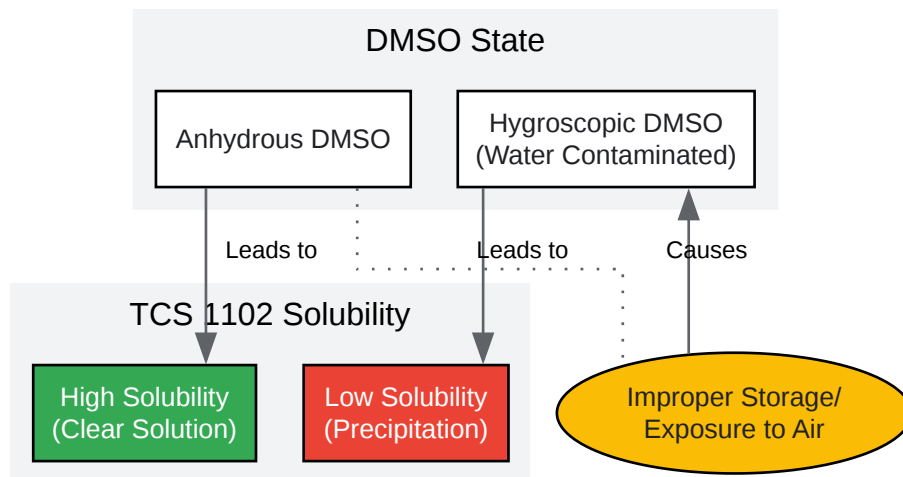
3. Carefully add the calculated volume of anhydrous DMSO to the vial containing the **TCS 1102** powder.
4. Cap the vial tightly and vortex thoroughly for 2-5 minutes until the powder is completely dissolved.
5. Visually inspect the solution against a light source to ensure there are no visible particulates.
6. If dissolution is slow or incomplete, you may sonicate the vial for 5-10 minutes or gently warm the solution to 37°C for a short period.
7. Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and minimize exposure to atmospheric moisture.
8. Store the aliquots at -20°C or -80°C as recommended by the supplier. MedchemExpress suggests storage at -80°C for up to two years or -20°C for one year.

Mandatory Visualizations

Workflow for Preparing TCS 1102 Solution

[Click to download full resolution via product page](#)Caption: Experimental workflow for dissolving **TCS 1102**.

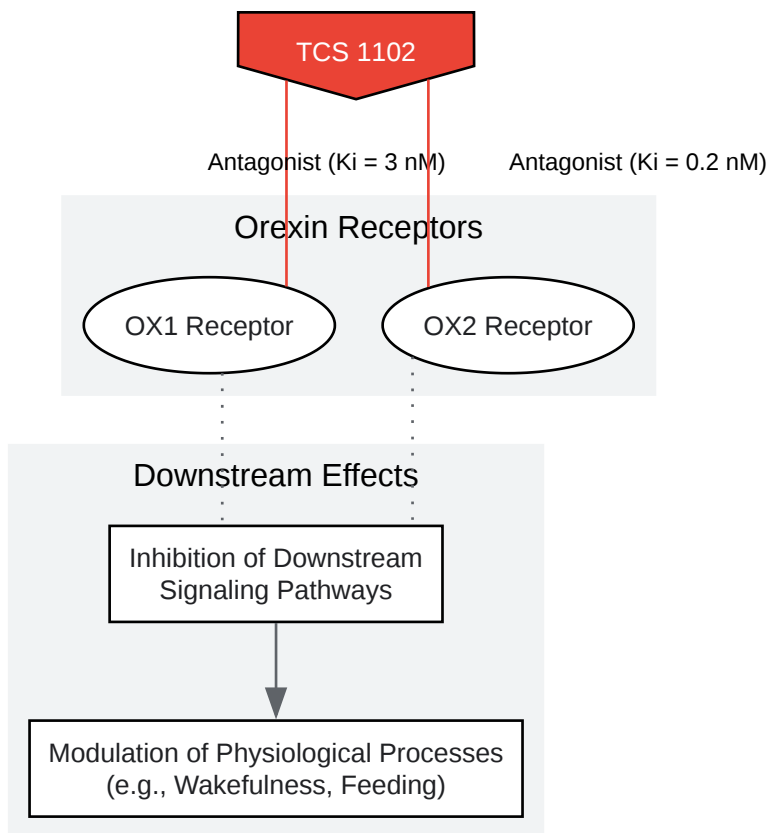
Impact of Hygroscopic DMSO on Solubility



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Caption: Logical relationship of hygroscopic DMSO and solubility.

TCS 1102 Signaling Pathway Inhibition



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Caption: **TCS 1102** mechanism of action on orexin receptors.

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